

# An In-depth Technical Guide to 4-(Trifluoromethyl)phenylmethanethiol

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## Compound of Interest

**Compound Name:** 4-(Trifluoromethyl)phenylmethanethiol

**Cat. No.:** B1350011

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## Core Chemical Identity and Properties

CAS Number: 108499-24-7

Synonyms: 4-(Trifluoromethyl)benzyl mercaptan, [4-(Trifluoromethyl)phenyl]methanethiol

This technical guide provides a comprehensive overview of 4-(Trifluoromethyl)phenylmethanethiol, a fluorinated organic compound of interest in various research and development sectors, particularly in medicinal chemistry and materials science. The inclusion of the trifluoromethyl group significantly influences the compound's physicochemical and biological properties.

## Physicochemical Properties

A summary of the key physical and chemical properties of 4-(Trifluoromethyl)phenylmethanethiol is presented in the table below. It is important to note that some of these values are predicted and should be confirmed by experimental data where critical.

Property	Value	Source
CAS Number	108499-24-7	Alfa Chemistry[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F <sub>3</sub> S	Alfa Chemistry[1]
Molecular Weight	192.20 g/mol	ChemicalBook[2]
Appearance	Colorless to light yellow liquid	ChemicalBook[2]
Boiling Point	207.8 ± 35.0 °C (Predicted)	ChemicalBook[2]
Density	1.253 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook[2]
pKa	9.04 ± 0.10 (Predicted)	ChemicalBook[2]
Storage Temperature	Room Temperature, Sealed in dry	ChemicalBook[2]

## Safety and Handling

**4-(Trifluoromethyl)phenylmethanethiol** is classified as a hazardous substance and requires careful handling in a laboratory setting. The following table summarizes the key GHS hazard statements and precautionary measures.

Hazard Category	GHS Hazard Statement	Precautionary Statements
Acute Toxicity, Oral	H301: Toxic if swallowed	P264, P270, P301+P310, P321, P330, P405, P501
Acute Toxicity, Dermal	H311: Toxic in contact with skin	P280, P302+P352, P312, P322, P361, P363, P405, P501
Acute Toxicity, Inhalation	H331: Toxic if inhaled	P261, P271, P280, P304+P340, P311, P321, P403+P233, P405, P501
Skin Corrosion/Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
Eye Damage/Irritation	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313

Source: ChemicalBook[2]

#### Handling Recommendations:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

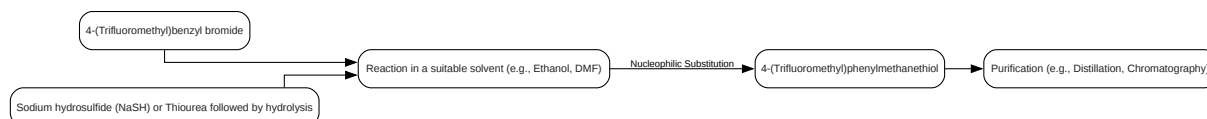
## Experimental Protocols

### Synthesis of 4-(Trifluoromethyl)phenylmethanethiol

While a specific detailed protocol for the synthesis of **4-(Trifluoromethyl)phenylmethanethiol** was not found in the immediate search results, a general and common method for the

preparation of benzyl mercaptans involves the reaction of the corresponding benzyl halide with a sulfur nucleophile. A plausible synthetic route is outlined below.

### Logical Synthesis Workflow



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Caption: A logical workflow for the synthesis of **4-(Trifluoromethyl)phenylmethanethiol**.

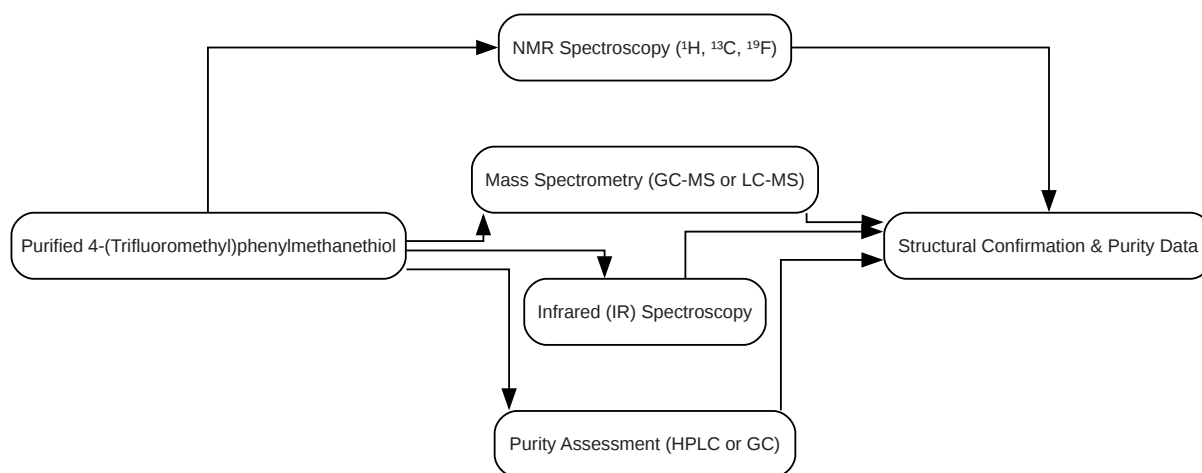
General Experimental Steps (Hypothetical based on similar syntheses):

- **Reaction Setup:** To a solution of 4-(Trifluoromethyl)benzyl bromide in a suitable solvent such as ethanol or dimethylformamide (DMF), add a slight molar excess of a sulfur source like sodium hydrosulfide (NaSH) or thiourea.
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or gently heated to facilitate the nucleophilic substitution. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction mixture is quenched with water and extracted with an organic solvent (e.g., diethyl ether or ethyl acetate). The organic layers are combined, washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure **4-(Trifluoromethyl)phenylmethanethiol**.

## Analytical Characterization

Standard analytical techniques are employed to confirm the identity and purity of the synthesized compound.

#### Proposed Analytical Workflow



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Caption: A standard workflow for the analytical characterization of **4-(Trifluoromethyl)phenylmethanethiol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and  $^{19}\text{F}$  NMR are crucial for structural elucidation. The  $^1\text{H}$  NMR would show characteristic peaks for the aromatic protons, the methylene protons adjacent to the sulfur, and the thiol proton. The  $^{19}\text{F}$  NMR would confirm the presence of the trifluoromethyl group.
- Mass Spectrometry (MS): GC-MS or LC-MS can be used to determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.
- Infrared (IR) Spectroscopy: IR spectroscopy would show characteristic absorption bands for the S-H bond, C-H bonds (aromatic and aliphatic), and the C-F bonds of the trifluoromethyl group.

- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC): These techniques are used to assess the purity of the final product.

## Applications in Drug Development and Research

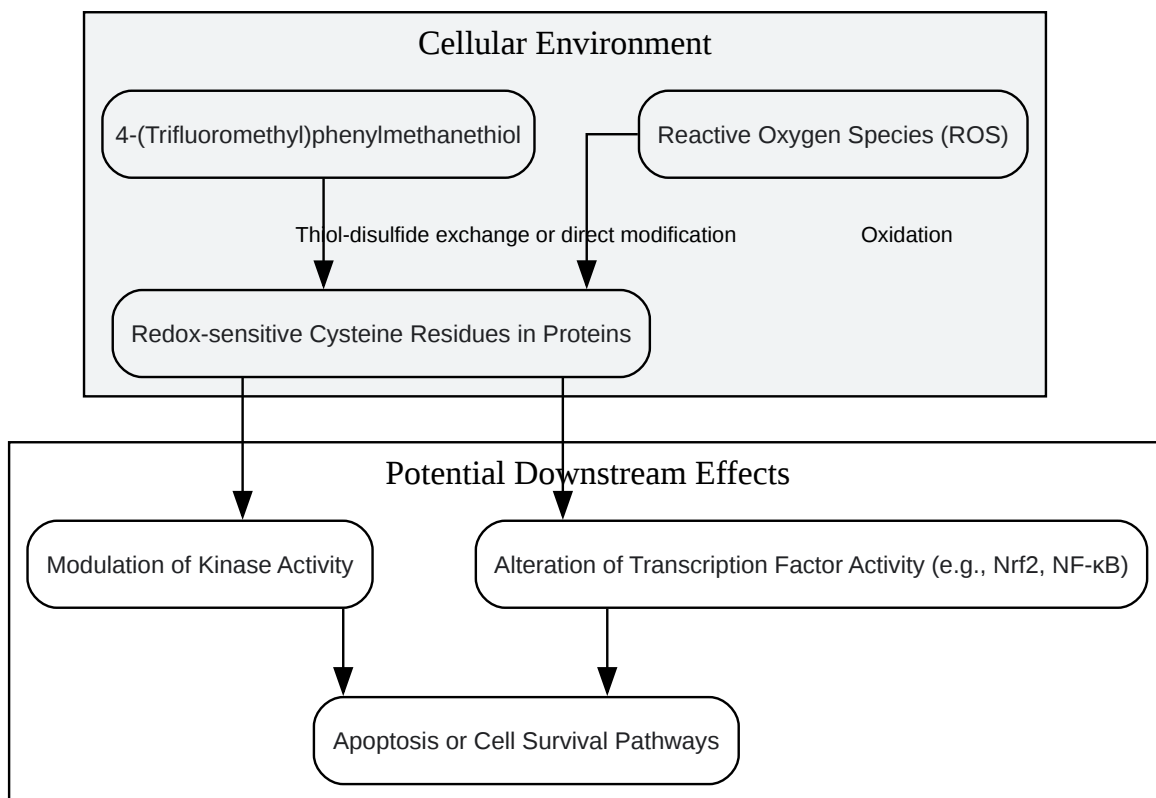
While specific biological activities or drug development applications for **4-(Trifluoromethyl)phenylmethanethiol** are not extensively documented in publicly available literature, the presence of the 4-(trifluoromethyl)phenyl moiety is significant in medicinal chemistry. The trifluoromethyl group is known to enhance metabolic stability, lipophilicity, and binding affinity of drug candidates.

### Potential Research Areas:

- **Enzyme Inhibition:** Thiol-containing compounds can act as inhibitors of various enzymes, particularly metalloenzymes or those with cysteine residues in their active sites. The electron-withdrawing nature of the trifluoromethyl group could modulate the reactivity of the thiol.
- **Scaffold for Synthesis:** This compound can serve as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications. The thiol group provides a handle for various chemical modifications.
- **Materials Science:** Mercaptans are known to bind to the surface of noble metals, making this compound a candidate for the functionalization of nanoparticles and surfaces.

### Signaling Pathway Hypothesis

Given the reactivity of thiols, it is plausible that **4-(Trifluoromethyl)phenylmethanethiol** or its derivatives could interact with signaling pathways that are sensitive to redox modulation.



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Caption: A hypothetical signaling pathway interaction for **4-(Trifluoromethyl)phenylmethanethiol**.

This diagram illustrates a potential mechanism where the thiol group of the compound could interact with redox-sensitive cysteine residues on proteins, thereby modulating their function and impacting downstream signaling cascades involved in cellular processes like proliferation, inflammation, and apoptosis. This remains a hypothesis pending experimental validation.

In conclusion, **4-(Trifluoromethyl)phenylmethanethiol** is a chemical compound with potential for further exploration in both synthetic and biological applications. The data presented in this guide serves as a foundational resource for researchers and professionals in the field.

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## References

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